

The Discovery of Helium and Its Isotopes: An In-depth Technical Guide

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This technical guide provides a comprehensive overview of the historical discovery of the element **helium** and its stable isotopes, **Helium-3** and **Helium-4**. It details the key scientific breakthroughs, the experimental methodologies employed by the pioneering researchers, and the quantitative data that underpinned these discoveries. The logical progression of these discoveries and the experimental workflows are illustrated through diagrams for enhanced clarity.

The Discovery of Helium (He)

The story of **helium**'s discovery is unique as it was first identified in the cosmos before being found on Earth. This narrative unfolds in two distinct phases: its initial spectroscopic observation in the sun's chromosphere and its subsequent isolation in a terrestrial laboratory.

Spectroscopic Discovery in the Solar Chromosphere (1868)

During a total solar eclipse in Guntur, India, on August 18, 1868, French astronomer Pierre Janssen was examining the solar prominences with a spectroscope.^[1] His instrument, which separated light into its constituent wavelengths, revealed the bright emission lines of hydrogen as expected. However, he also observed a bright yellow line that did not correspond to any known element at the time.^{[1][2]} This spectral line had a wavelength of 587.49 nanometers.^[3]

Independently, on October 20, 1868, English astronomer Norman Lockyer, observing the sun from London, also detected this same yellow line.^[3] He concluded that it was from a new element, which he named "**helium**" after the Greek word for the sun, "helios".^[3]

The spectroscopes used by Janssen and Lockyer, while differing in specific design, operated on the same fundamental principles of light dispersion.

- Objective: To observe the emission spectrum of the solar chromosphere.
- Apparatus:
 - A telescope to collect and focus sunlight.
 - A spectroscope, which included:
 - A narrow slit to create a well-defined beam of light.
 - A dispersing element, typically a prism or a series of prisms, to separate the light by wavelength.
 - An eyepiece or a photographic plate to view or record the resulting spectrum.
- Methodology:
 - The telescope was aimed at the solar prominence, a region of hot gas extending from the sun's chromosphere.
 - Sunlight collected by the telescope was directed through the narrow slit of the spectroscope.
 - The light then passed through the prism(s), which refracted the light at different angles depending on the wavelength, creating a spectrum.

- The observer would then carefully examine the spectrum for bright emission lines, which appear as sharp, colored lines against a dark background.
- The positions of these lines were measured to determine their wavelengths. The observation of a bright yellow line at 587.49 nm, which could not be attributed to any known terrestrial element, indicated the presence of a new element.

Terrestrial Isolation of Helium (1895)

For nearly three decades, **helium** was known only as a solar element. In 1895, Scottish chemist Sir William Ramsay became the first to isolate **helium** on Earth.^[3] While investigating the gas produced by heating the mineral cleveite (a variety of uraninite) with acids, he expected to find argon.^[3] Instead, upon analyzing the gas with a spectroscope, he observed the same brilliant yellow line that Janssen and Lockyer had seen in the solar spectrum, confirming the terrestrial existence of **helium**.^[3]

Ramsay's experiment was a classic example of gas-phase chemistry and spectroscopy.

- Objective: To isolate and identify the gas produced by the acid treatment of cleveite.
- Apparatus:
 - A flask or reaction vessel to hold the cleveite and acid.
 - A heating apparatus (e.g., Bunsen burner).
 - A gas collection system (e.g., pneumatic trough).
 - A series of chemical purification traps to remove reactive gases.
 - A spectroscope for gas analysis.
- Methodology:
 - A sample of powdered cleveite was placed in the reaction vessel.
 - A mineral acid, such as sulfuric acid, was added to the vessel.

- The mixture was gently heated, causing the mineral to decompose and release a mixture of gases.
- The evolved gases were collected.
- The collected gas was then passed through a series of chemical traps to remove reactive components. For example, passing the gas over red-hot copper would remove oxygen, and passing it through a solution of potassium hydroxide would remove carbon dioxide.
- The remaining, unreactive gas was then introduced into a vacuum tube.
- A high voltage was applied to the tube, causing the gas to emit light.
- The light emitted by the gas was analyzed using a spectroscope. The observation of the characteristic yellow spectral line at 587.49 nm confirmed the presence of **helium**.

The Discovery of Helium Isotopes

Following the discovery of the electron and the nucleus, the concept of isotopes—atoms of the same element with different masses—emerged. The discovery of **helium**'s isotopes, **Helium-4** and **Helium-3**, was a key development in nuclear physics.

Helium-4 (^4He)

The **helium** isolated by Ramsay and identified by its spectrum was, in fact, the isotope **Helium-4** (^4He), consisting of two protons and two neutrons. Its identity as the more abundant isotope was confirmed with the advent of mass spectrometry.

The Prediction and Discovery of Helium-3 (^3He)

The existence of a lighter isotope of **helium**, **Helium-3** (^3He), with two protons and one neutron, was first proposed in 1934 by the Australian physicist Mark Oliphant.^[4] While bombarding deuterium (^2H) targets with deuterons at the Cavendish Laboratory, he observed nuclear reactions that suggested the formation of a mass-3 isotope of **helium**.^[4]

The definitive discovery and confirmation of **Helium-3** as a stable, naturally occurring isotope came in 1939 from the work of Luis Alvarez and Robert Cornog at the University of California, Berkeley.^{[5][6]} They used the newly constructed 60-inch cyclotron to accelerate a beam of

helium nuclei and, through their analysis, identified a component with a mass-to-charge ratio consistent with that of **Helium-3**.^[6]

Alvarez and Cornog's experiment was a pioneering use of a particle accelerator for isotope identification.

- Objective: To identify and determine the stability of the mass-3 isotope of **helium**.
- Apparatus:
 - The 60-inch cyclotron at the Berkeley Radiation Laboratory.
 - An ion source to produce a beam of **helium** ions.
 - A magnetic field to guide and accelerate the ions.
 - A detector system to measure the properties of the accelerated ions.
- Methodology:
 - **Helium** gas was introduced into the ion source of the cyclotron, where it was ionized.
 - The **helium** ions were then accelerated in a spiral path by the cyclotron's alternating electric field and guided by its strong magnetic field.
 - As the ions spiraled outwards, their path was determined by their mass-to-charge ratio. Lighter ions would follow a slightly different trajectory than heavier ions.
 - By carefully tuning the cyclotron's magnetic and electric fields, Alvarez and Cornog were able to selectively accelerate and detect particles with a specific mass-to-charge ratio.
 - They observed a distinct group of particles with a mass-to-charge ratio that was approximately 3/4 that of the main **helium** beam (**Helium-4**). This provided clear evidence for the existence of **Helium-3**.
 - By observing that **Helium-3** was a component of natural **helium** from gas wells, they concluded that it was a stable, not radioactive, isotope.^[4]

Quantitative Data Summary

The following tables summarize the key quantitative data associated with the discovery of **helium** and its isotopes.

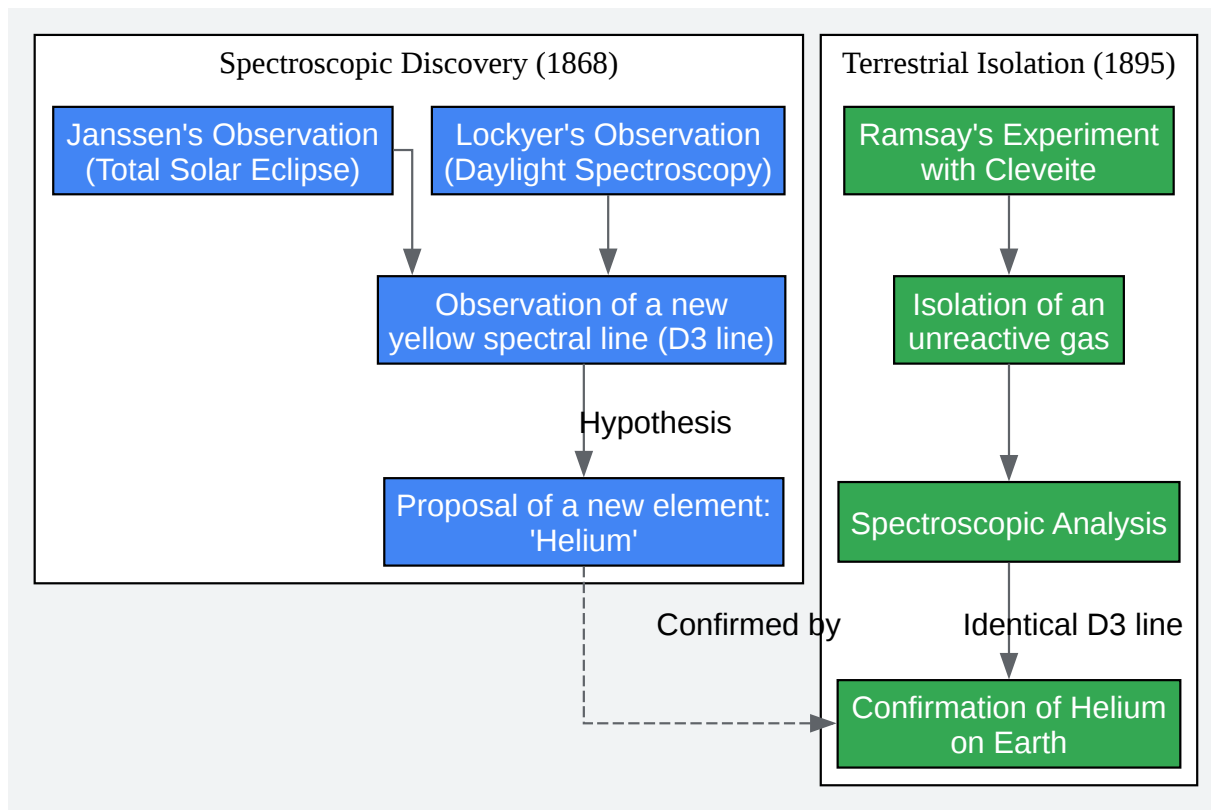
Parameter	Value	Discoverer(s)	Year
Wavelength of the D3 spectral line	587.49 nm	Janssen, Lockyer	1868

Isotope	Protons	Neutrons	Isotopic Mass (amu)	Natural Abundance
Helium-3 (^3He)	2	1	3.016029	0.000137%
Helium-4 (^4He)	2	2	4.002603	99.999863%

Isotope	Charge (relative)	Mass (amu)	Mass-to-Charge Ratio (amu/e)
$^3\text{He}^+$	+1	3.016029	3.016029
$^4\text{He}^+$	+1	4.002603	4.002603
$^3\text{He}^{2+}$ (helion)	+2	3.016029	1.508015
$^4\text{He}^{2+}$ (alpha particle)	+2	4.002603	2.001302

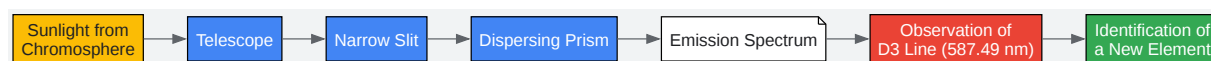
Visualizations

The following diagrams, generated using the DOT language, illustrate the key pathways and workflows described in this guide.



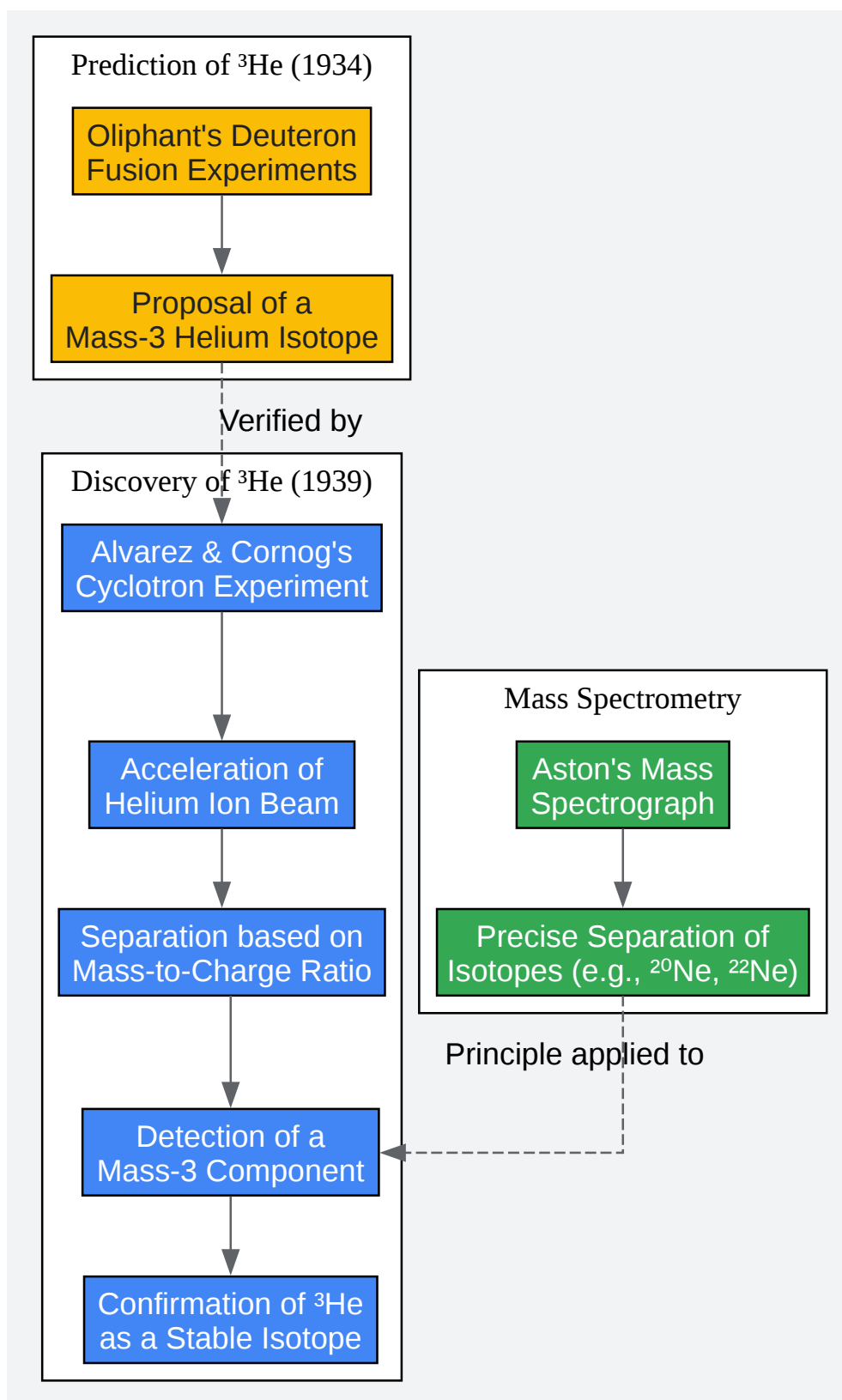
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Figure 1: Timeline of the Discovery of **Helium**.



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Figure 2: Experimental Workflow for Spectroscopic Discovery.



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Figure 3: Discovery of **Helium** Isotopes.



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Figure 4: Workflow of Aston's Mass Spectrograph.

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